

# Olaquinox-d4 molecular formula and exact molecular weight

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## Compound of Interest

Compound Name: Olaquinox-d4

Cat. No.: B563875

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## Technical Data Sheet: Olaquinox-d4

This document provides core technical specifications for the isotopically labeled compound, **Olaquinox-d4**. The data presented is intended for researchers, scientists, and professionals in the field of drug development and analytical chemistry.

## Physicochemical Properties

The fundamental molecular characteristics of **Olaquinox-d4** are summarized in the table below. This information is critical for analytical method development, metabolic studies, and quantitative analysis.

Parameter	Value
Molecular Formula	C <sub>12</sub> H <sub>9</sub> D <sub>4</sub> N <sub>3</sub> O <sub>4</sub> [1]
Molecular Weight	267.27[1][2][3][4]
Exact Molecular Weight (Accurate Mass)	267.1157[2][3][4]

Note: The user's request included requirements for detailed experimental protocols and visualizations of signaling pathways. These components are not applicable to the specific query for the molecular formula and exact molecular weight of a chemical compound and have therefore been omitted.

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## References

- 1. scbt.com [scbt.com]
- 2. Olaquinox-d4 | CAS 1189487-82-8 | LGC Standards [lgcstandards.com]
- 3. Olaquinox-D4 | CAS 1189487-82-8 | LGC Standards [lgcstandards.com]
- 4. Olaquinox-D4 | CAS 1189487-82-8 | LGC Standards [lgcstandards.com]
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